

An In-depth Technical Guide to the Safety of Hexyl Chlorocarbonate-d13

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Compound of Interest

Compound Name: Hexyl chlorocarbonate-d13

Cat. No.: B12398802

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Disclaimer: This document provides a summary of safety information for **Hexyl chlorocarbonate-d13**. The safety data presented is primarily based on the non-deuterated analogue, Hexyl chlorocarbonate, as specific comprehensive safety studies on the deuterated compound are not widely available. The toxicological and chemical properties are expected to be nearly identical due to the similarity in their chemical structures. Researchers and drug development professionals should always consult the most recent and specific Safety Data Sheet (SDS) provided by the supplier before handling this chemical.

Section 1: Chemical Identification and Physical Properties

Hexyl chlorocarbonate-d13 is the deuterium-labeled version of Hexyl chlorocarbonate. It is primarily used as an internal standard in analytical chemistry for quantitative analysis by methods such as NMR, GC-MS, or LC-MS.^[1] The physical and chemical properties are crucial for safe handling and storage.

Property	Value
Chemical Formula	C ₇ D ₁₃ ClO ₂
Molecular Weight	177.71 g/mol [2]
CAS Number	2708278-38-8[1][2]
Appearance	Clear, colorless liquid[3]
Boiling Point	60-61 °C at 7 mmHg[3][4]
Density	1.007 g/mL at 25 °C[3][4]
Vapor Pressure	3.1 mmHg[3]
Flash Point	61 °C (143 °F)[3]
Refractive Index	1.4240 at 20 °C/D[3]
Solubility	Soluble in usual organic solvents (acetone, chloroform, toluene, THF). Reacts with water.[5]
Isotopic Enrichment	98 atom % D[2]

Section 2: Hazard Identification and GHS Classification

Hexyl chlorocarbonate is classified as a hazardous chemical. The GHS classification indicates that it is highly toxic and corrosive.

Hazard Class	Hazard Category	GHS Hazard Statement
Acute Toxicity, Oral	Category 2 & 3	H300: Fatal if swallowed, H301: Toxic if swallowed[3][6]
Acute Toxicity, Dermal	Category 2 & 3	H310: Fatal in contact with skin, H311: Toxic in contact with skin[3][6]
Acute Toxicity, Inhalation	Category 2	H330: Fatal if inhaled[3][6]
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage[3][6]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage[3][6]
Corrosive to metals	Category 1	H290: May be corrosive to metals[6]

Signal Word: Danger[3][6]

Hazard Pictograms:

- Skull and Crossbones
- Corrosion

Section 3: Experimental Protocols and Toxicological Information

Detailed experimental protocols for the toxicological assessment of **Hexyl chlorocarbonate-d13** are not readily available in the public domain. However, data for the non-deuterated compound provides insight into its toxicity.

Acute Toxicity: An experimental study on mice indicated that the approximate lethal dose for intraperitoneal injections was less than 1 mg/kg to more than 15 ml/kg.[3]

Toxicological Effects:

- Dermatotoxin: Causes skin burns.[3]
- Lacrimator: Irritates the eyes and induces tearing.[3]
- Toxic Pneumonitis: Inhalation can induce inflammation of the lungs.[3]

Section 4: Safe Handling and Storage

Proper handling and storage are critical to minimize the risks associated with **Hexyl chlorocarbonate-d13**.

Handling:

- Use only under a chemical fume hood.[7]
- Wear personal protective equipment (PPE), including chemically resistant gloves, safety goggles, and a face shield.[7][8]
- Avoid contact with skin, eyes, and clothing.[6][7]
- Do not breathe vapors or mists.[7][8]
- Keep away from open flames, hot surfaces, and sources of ignition.[7][8]
- Use spark-proof tools and explosion-proof equipment.[7]
- Do not allow contact with water, as it hydrolyzes to produce hydrochloric acid, hexanol, and carbon dioxide.[5][7]

Storage:

- Store in a cool, dry, and well-ventilated place.[7][8]
- Keep the container tightly closed.[7][8]
- Store locked up.[7][8]
- Store refrigerated.[2]

- Keep away from incompatible materials such as strong oxidizing agents, bases, alcohols, and amines.[\[7\]](#)[\[8\]](#)

Section 5: First-Aid Measures

In case of exposure, immediate medical attention is required.

Exposure Route	First-Aid Procedure
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention. [7]
Skin Contact	Immediately take off all contaminated clothing. Rinse the skin with plenty of water for at least 15 minutes. Seek immediate medical attention. [7]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention. [7] [8]
Ingestion	Rinse mouth. Do NOT induce vomiting. Seek immediate medical assistance. [7] [8]

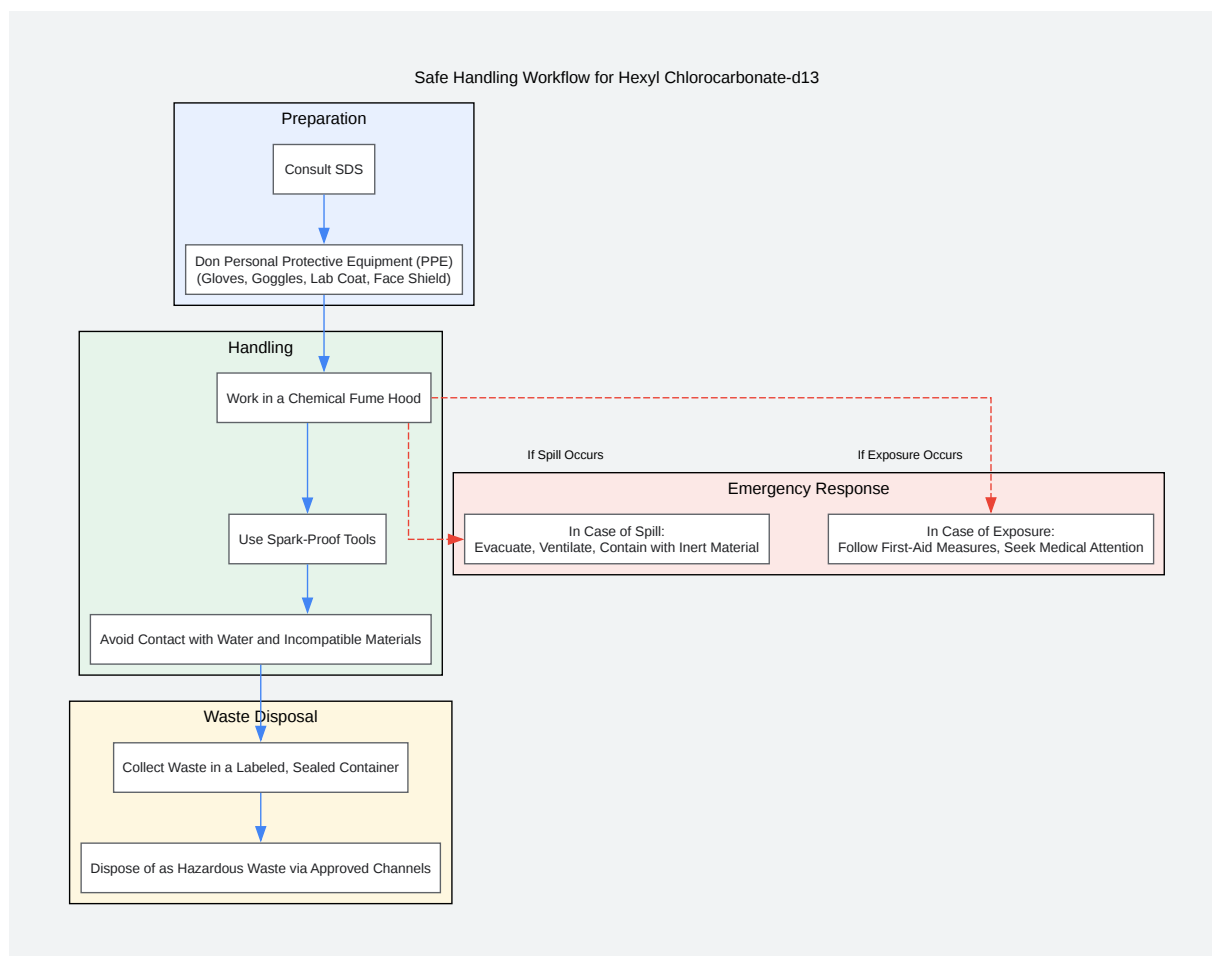
Section 6: Accidental Release Measures

In the event of a spill, appropriate procedures must be followed to prevent exposure and environmental contamination.

- Personal Precautions: Ensure adequate ventilation. Evacuate personnel to safe areas. Wear appropriate personal protective equipment. Remove all sources of ignition.[\[7\]](#)
- Environmental Precautions: Prevent the product from entering drains.
- Methods for Cleaning Up: Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust). Keep in suitable, closed containers for disposal. Do not expose the spill to water.[\[7\]](#)

Section 7: Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **Hexyl chlorocarbonate-d13**, from preparation to disposal.



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Caption: Logical workflow for the safe handling of **Hexyl chlorocarbonate-d13**.

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